

3,4-(Methylenedioxy)aniline: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,4-(Methylenedioxy)aniline

Cat. No.: B081397

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety and handling information for **3,4-(Methylenedioxy)aniline** (MDA), a chemical intermediate of significant interest in pharmaceutical research and development. Due to its hazardous properties, a thorough understanding of safety protocols is paramount for all personnel handling this compound. This document outlines the key hazards, exposure controls, and emergency procedures to ensure a safe laboratory environment.

Hazard Identification and Classification

3,4-(Methylenedioxy)aniline is classified as a hazardous chemical and requires careful handling.^{[1][2]} It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]}

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication.

| Hazard Class | Category |
|--|--------------------|
| Skin Corrosion/Irritation | 2 |
| Serious Eye Damage/Eye Irritation | 2 |
| Specific target organ toxicity (single exposure) | 3 |
| Target Organs | Respiratory system |

Data sourced from multiple safety data sheets.[\[1\]](#)[\[2\]](#)

NFPA 704 Hazard Diamond

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards associated with a chemical.

| Hazard | Rating |
|----------------------|--------|
| Health (Blue) | 2 |
| Flammability (Red) | 1 |
| Instability (Yellow) | 0 |
| Special (White) | |

NFPA ratings are based on professional judgment and available data. Consult the specific Safety Data Sheet (SDS) for the most accurate information.

Physical and Chemical Properties

Understanding the physical and chemical properties of **3,4-(Methylenedioxy)aniline** is essential for safe handling and storage.

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₇ H ₇ NO ₂ |
| Molecular Weight | 137.14 g/mol |
| Appearance | Dark brown to black low melting solid |
| Melting Point | 39-41 °C (lit.) |
| Boiling Point | 144 °C at 16 mmHg (lit.) |
| Solubility | Slightly soluble in water. |
| Storage Temperature | Store in a refrigerator. Keep under inert gas. |

Data compiled from various chemical suppliers and safety data sheets.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Toxicological Information

Exposure to **3,4-(Methylenedioxy)aniline** can have adverse health effects. The toxicological properties have not been fully investigated, and caution should be exercised.[\[1\]](#)

| Metric | Value | Species |
|-----------------|---------------|---------|
| LD50 Oral | 250 mg/kg | Rat |
| LD50 Dermal | 820 mg/kg | Rabbit |
| LC50 Inhalation | 248 ppm (4 h) | Mouse |

Toxicological data for the parent compound, aniline, is provided for reference.[\[7\]](#) The toxicity of **3,4-(Methylenedioxy)aniline** has not been fully investigated.[\[1\]](#)

Absorption into the body may lead to the formation of methemoglobin, which can cause cyanosis.[\[8\]](#)

Exposure Controls and Personal Protection

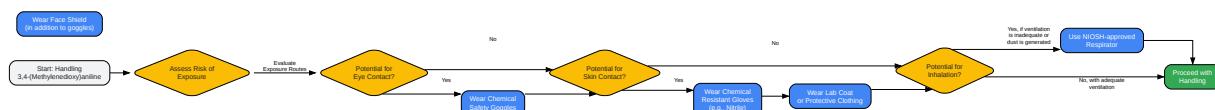
To minimize exposure and ensure personnel safety, appropriate engineering controls and personal protective equipment (PPE) must be utilized.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical to prevent skin and eye contact, as well as inhalation of dust or vapors. The following diagram outlines a general workflow for PPE selection when handling **3,4-(Methylenedioxy)aniline**.



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A workflow for selecting appropriate Personal Protective Equipment (PPE).

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2] A face shield may be necessary for splash protection.[9]
- Skin Protection: Wear chemical-resistant gloves, such as nitrile rubber, and a lab coat or other protective clothing to prevent skin contact.[4]
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][2]

Handling and Storage

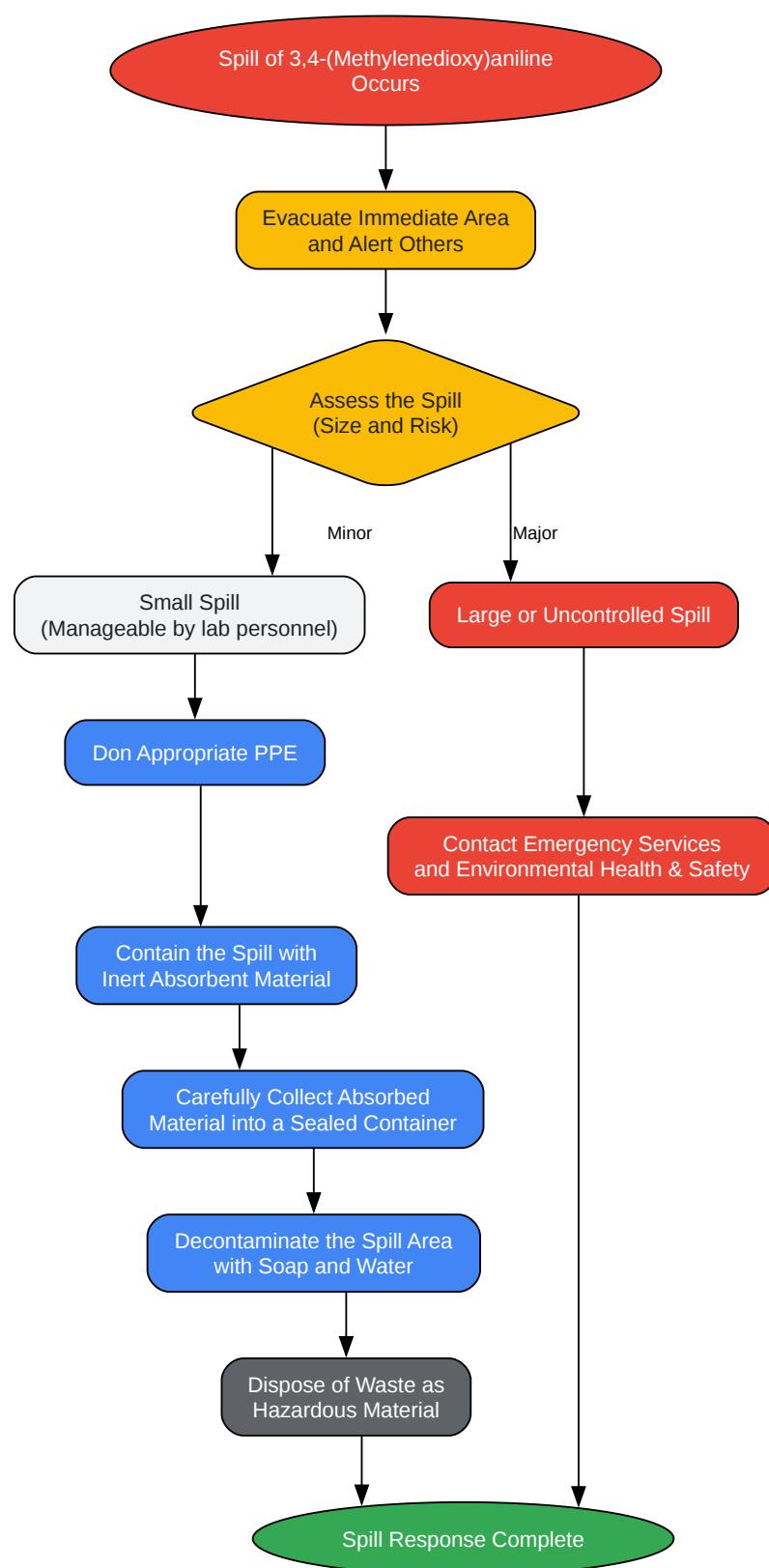
Proper handling and storage procedures are essential to maintain the chemical's integrity and prevent accidental exposure.

- **Handling:** Avoid contact with skin, eyes, and clothing.[\[2\]](#) Do not breathe dust or vapors.[\[2\]](#)
Wash hands thoroughly after handling.[\[1\]](#)
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[8\]](#) Store away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[\[8\]](#) The material may be light-sensitive.[\[7\]](#)

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to contain the material and protect personnel.

Emergency Spill Response Workflow



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A flowchart for responding to a chemical spill.

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[2]
- Containment and Cleanup: For a small spill, sweep up the solid material and place it into a suitable, closed container for disposal.[2][8] Avoid generating dust.[8] For a liquid spill, absorb with an inert material and place in a sealed container.[10][11][12]
- Environmental Precautions: Do not let the product enter drains.[1]

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][2] Get medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1][2] If skin irritation occurs, get medical advice/attention.
- Inhalation: Remove to fresh air.[1][2] If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting.[1] Never give anything by mouth to an unconscious person. Rinse mouth with water and drink plenty of water.[8] Call a physician or poison control center immediately.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: During a fire, irritating and toxic gases such as nitrogen oxides (NO_x) and carbon monoxide (CO) may be generated.[2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[8]
- Conditions to Avoid: Avoid exposure to heat, flames, and sparks.[7]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[8]
- Hazardous Decomposition Products: Nitrogen oxides, carbon monoxide, and carbon dioxide. [2][8]

Experimental Protocols for Safety Assessment

Standardized experimental protocols are used to determine the toxicological properties of chemicals. The following are summaries of relevant OECD guidelines.

Skin Irritation/Corrosion (OECD Guideline 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess the potential for skin irritation.

- Principle: The test chemical is applied topically to the RhE tissue. Cell viability is then measured, typically using the MTT assay, which assesses mitochondrial dehydrogenase activity. A significant reduction in cell viability compared to a negative control indicates skin irritation potential.
- Procedure:
 - A small amount of the test substance (liquid or solid) is applied to the surface of the RhE tissue.
 - After a defined exposure period (e.g., 60 minutes), the substance is removed by washing.
 - The tissues are incubated for a post-exposure period (e.g., 42 hours).
 - Cell viability is determined by incubating the tissues with MTT solution. The resulting formazan is extracted and quantified spectrophotometrically.

- Interpretation: If the mean tissue viability is reduced to $\leq 50\%$ of the negative control, the chemical is classified as a skin irritant (GHS Category 2).

Serious Eye Damage/Eye Irritation (OECD Guideline 492B)

This in vitro test method utilizes a reconstructed human cornea-like epithelium (RhCE) model to identify chemicals that do not require classification for eye irritation or serious eye damage.

- Principle: Similar to the skin irritation test, the test chemical is applied to the surface of the RhCE model. The endpoint is cytotoxicity, measured by the MTT assay.
- Procedure:
 - The test chemical is applied to the RhCE tissue for a specified exposure time.
 - Following exposure and a post-incubation period, the relative tissue viability is measured by the MTT assay.
- Interpretation: Based on the degree of toxicity, the compound is classified. If no or limited toxicity is observed, the chemical is considered a non-irritant.

Bacterial Reverse Mutation Test (Ames Test - OECD Guideline 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

- Principle: The test uses several strains of the bacterium *Salmonella typhimurium* that have mutations in the genes involved in histidine synthesis, making them unable to grow in a histidine-free medium. The test chemical is evaluated for its ability to cause a reverse mutation, allowing the bacteria to grow on a histidine-free medium.
- Procedure:
 - The bacterial strains are exposed to the test chemical at various concentrations, both with and without a metabolic activation system (S9 mix from rat liver).

- The bacteria are then plated on a minimal agar medium lacking histidine.
- The plates are incubated for 48-72 hours.
- Interpretation: A significant, dose-related increase in the number of revertant colonies compared to the negative control indicates that the substance is mutagenic.

Disposal Considerations

Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.^[2] Contact a licensed professional waste disposal service to dispose of this material.

Disclaimer: This document is intended as a guide and is not a substitute for a thorough review of the Safety Data Sheet (SDS) provided by the supplier. All personnel handling **3,4-(Methylenedioxy)aniline** must be properly trained in the associated hazards and safe handling procedures.

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